

# 1,2-Epoxyoctane physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Epoxyoctane

Cat. No.: B1223023

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An In-depth Technical Guide to **1,2-Epoxyoctane**: Properties, Protocols, and Applications

## Introduction

**1,2-Epoxyoctane**, also known by synonyms such as 1-Octene oxide and 2-Hexyloxirane, is an organic compound belonging to the epoxide class.<sup>[1][2][3][4][5][6][7][8]</sup> It is characterized by a strained three-membered ring containing an oxygen atom, which imparts significant reactivity.<sup>[9]</sup> This reactivity makes it a valuable intermediate and building block in organic synthesis, with applications in the production of fine chemicals, pharmaceuticals, agrochemicals, and polymers like epoxy resins.<sup>[1][2][9][10]</sup> This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols, and its role in scientific research and drug development.

## Physical and Chemical Properties

**1,2-Epoxyoctane** is a colorless liquid under standard conditions.<sup>[1][7]</sup> It is slightly soluble in water but soluble in organic solvents like ethers and benzene.<sup>[1][2][5][6][7][11]</sup> The compound is known to be moisture-sensitive and should be stored under an inert atmosphere.<sup>[1][5][6][7][12]</sup>

## General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	[1][2][3][8][13][14][15]
Molecular Weight	128.21 g/mol	[1][2][3][4][8][13][14]
CAS Number	2984-50-1	[1][2][3][4][5][6][7][9][13][14][15][16]
Appearance	Colorless Liquid	[1][7][12][15]
Boiling Point	62-64 °C at 17 mmHg	[1][3][4][11]
169.5 °C at 760 mmHg	[2][13]	
Density	0.835 - 0.839 g/mL at 20-25 °C	[1][2][3][4][5][11]
Refractive Index (n <sub>20/D</sub> )	1.420	[1][3][4][5]
Vapor Pressure	2.04 mmHg at 25°C	[1][13]

## Safety and Handling Properties

Property	Value	Source(s)
Flash Point	37 °C (98.6 °F) - closed cup	[1][2][3][5][13]
Hazard Codes	Xi (Irritant)	[1][5]
Hazard Statements	H226 (Flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2][3]
Precautionary Statements	P210, P261, P305+P351+P338	[2][3]
Storage Temperature	2-8°C, under inert gas	[1][2][3][5][7]

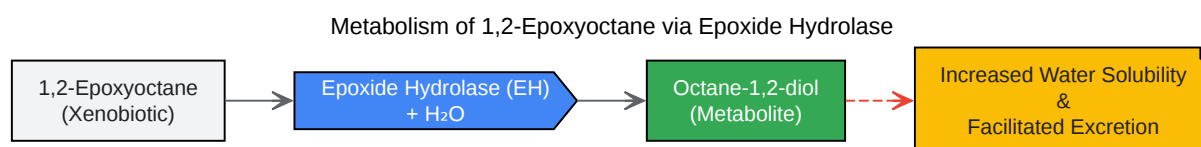
## Reactivity and Chemical Behavior

The chemical behavior of **1,2-Epoxyoctane** is dominated by the high ring strain of the oxirane ring, making it susceptible to nucleophilic attack.[9] This reactivity is the basis for its utility in synthesis.

- **Ring-Opening Reactions:** The epoxide ring can be readily opened by a variety of nucleophiles under both acidic and basic conditions.[9] Acid-catalyzed hydrolysis, for example, yields the corresponding trans-1,2-diol (octane-1,2-diol).[9][17] This reaction is fundamental to its role as a synthetic intermediate.
- **Rearrangement:** In the presence of heat or catalysts like boron trifluoride etherate, **1,2-Epoxyoctane** can undergo rearrangement to form aldehydes.[9][18]
- **Polymerization:** It serves as a monomer for the synthesis of polymers such as epoxy resins and polyether polyols, which are used in coatings, adhesives, and elastomers.[1]

## Role in Biological Systems

In biological contexts, **1,2-Epoxyoctane** is a substrate for epoxide hydrolase (EH) enzymes.[9] These enzymes are crucial for the detoxification of xenobiotics by converting reactive epoxides into less reactive diols, facilitating their excretion.[9][13] This makes **1,2-Epoxyoctane** a useful tool for studying the activity and specificity of these metabolic enzymes.[9]



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Metabolism of **1,2-Epoxyoctane** by Epoxide Hydrolase.

## Experimental Protocols

### Synthesis of 1,2-Epoxyoctane from 1-Octene

A common method for the synthesis of epoxides is the epoxidation of an alkene. The following protocol is a general procedure using meta-chloroperoxybenzoic acid (m-CPBA), a widely used reagent for this transformation.[19]

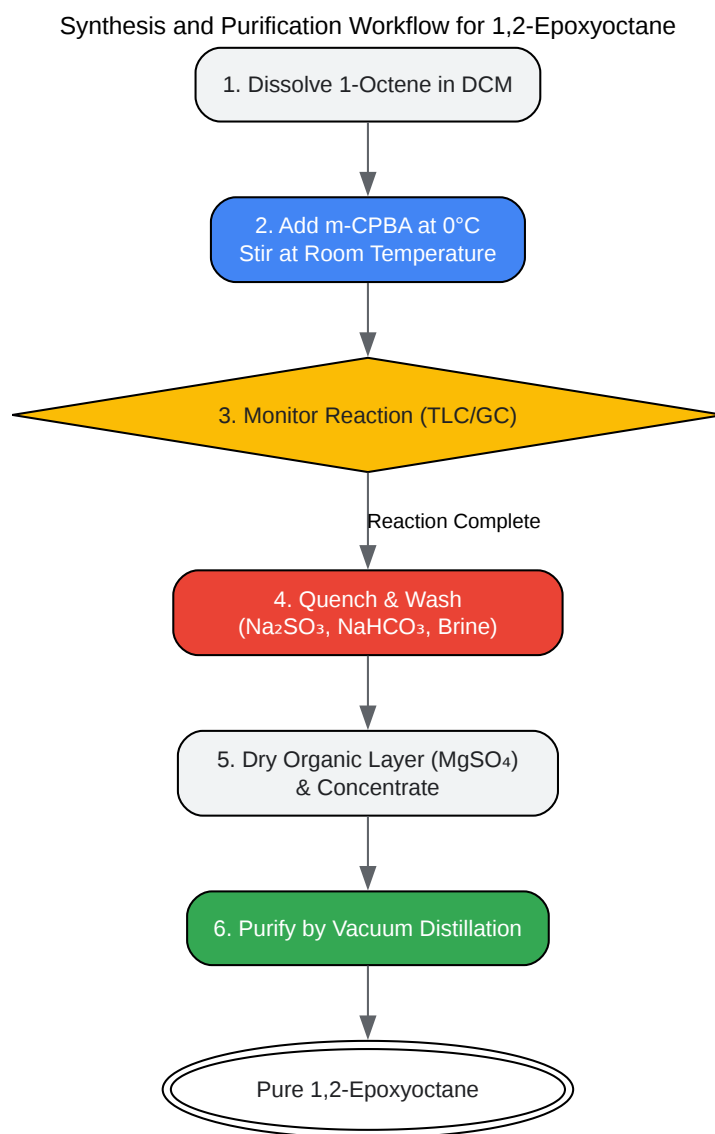
## Materials:

- 1-Octene
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated aqueous sodium sulfite ( $\text{Na}_2\text{SO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Standard laboratory glassware, magnetic stirrer, separatory funnel

## Procedure:

- Dissolve 1-octene in a suitable volume of dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution to 0 °C in an ice bath.
- Add m-CPBA portion-wise to the stirred solution over 30 minutes, maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, quench the reaction by adding saturated sodium sulfite solution to destroy excess peroxide.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution (to remove m-chlorobenzoic acid), and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **1,2-Epoxyoctane**.<sup>[19]</sup>



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General workflow for the synthesis of **1,2-Epoxyoctane**.

## Analytical Characterization: Gas Chromatography (GC)

Gas chromatography is a primary technique for assessing the purity of **1,2-Epoxyoctane** and for monitoring reaction progress.<sup>[20][21]</sup>

Objective: To determine the purity of a **1,2-Epoxyoctane** sample.

Instrumentation:

- Gas Chromatograph (e.g., Agilent, Shimadzu) with a Flame Ionization Detector (FID).[\[20\]](#)
- Capillary Column (e.g., DB-5, HP-5MS, 30 m x 0.25 mm ID x 0.25 µm film thickness).[\[20\]](#)[\[22\]](#)
- Carrier Gas: Helium or Nitrogen.[\[20\]](#)

Procedure:

- Sample Preparation: Prepare a dilute solution (e.g., 1 mg/mL) of the **1,2-Epoxyoctane** sample in a volatile solvent such as dichloromethane or ethyl acetate.[\[20\]](#)
- Injection: Inject 1 µL of the prepared sample into the GC inlet, which is typically heated to around 250 °C.
- Temperature Program:
  - Initial Temperature: 50 °C, hold for 2 minutes.
  - Ramp: Increase temperature at a rate of 10 °C/min to 250 °C.[\[20\]](#)
  - Final Hold: Hold at 250 °C for 5 minutes.[\[20\]](#)
- Data Analysis: The purity is determined by calculating the relative peak area of the **1,2-Epoxyoctane** peak compared to the total area of all peaks in the chromatogram.[\[20\]](#)[\[23\]](#) The retention time is used to identify the compound, which is shorter for compounds with lower boiling points.[\[23\]](#)

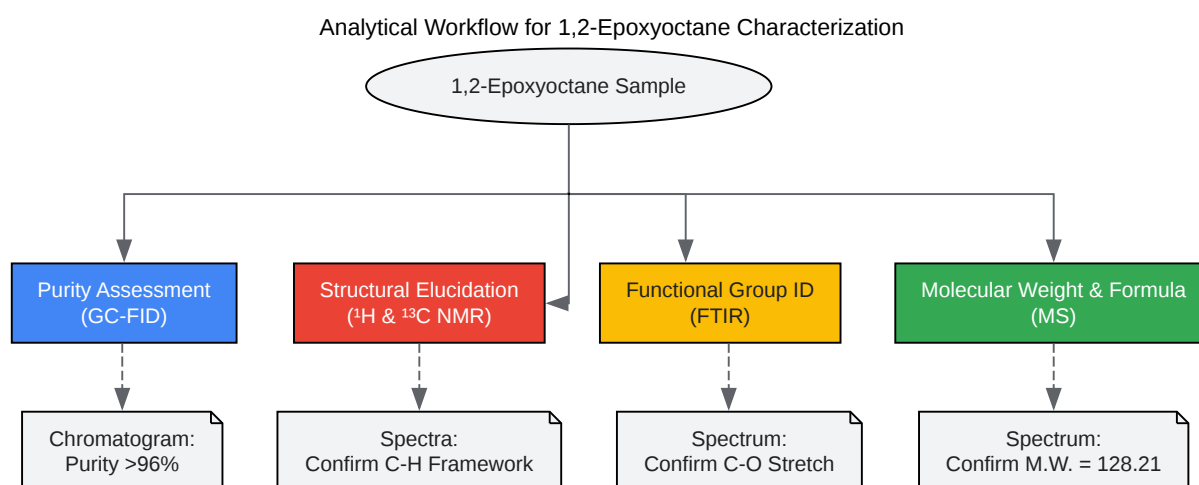
## Spectroscopic Analysis (NMR, IR, MS)

Spectroscopic methods are essential for confirming the molecular structure of **1,2-Epoxyoctane**.

- <sup>1</sup>H NMR: Provides information on the proton environment. Key signals for **1,2-Epoxyoctane** include multiplets for the oxirane ring protons and signals corresponding to the hexyl chain.

[24][25]

- $^{13}\text{C}$  NMR: Shows distinct signals for the two carbons of the epoxide ring (typically around 47 and 52 ppm) and the carbons of the alkyl chain.[16]
- IR Spectroscopy: The presence of the epoxide ring is confirmed by characteristic C-O stretching bands.[20]
- Mass Spectrometry (MS): Provides the molecular weight from the molecular ion peak and fragmentation patterns characteristic of the structure.[20][26]



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Workflow for the analytical characterization of **1,2-Epoxyoctane**.

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- To cite this document: BenchChem. [1,2-Epoxyoctane physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1223023#1-2-epoxyoctane-physical-and-chemical-properties]



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